

Dmhca spectroscopic analysis NMR and mass spectrometry

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Spectroscopic Analysis of DMHCA: A Technical Overview

DMHCA, chemically identified as (3β)-3-Hydroxy-N,N-dimethylchol-5-en-24-amide (CAS No. 79066-03-8), is a steroidal derivative recognized for its significant biological activity.[1][2][3] This technical guide provides an overview of its known properties and outlines the general methodologies for its spectroscopic analysis, while noting the current public availability of specific spectral data.

Compound Identification and Properties

- Chemical Name: (3β)-3-Hydroxy-N,N-dimethylchol-5-en-24-amide
- Synonyms: Dimethyl-HCA, N,N-Dimethyl-3β-hydroxycholenamide[2]
- Molecular Formula: C26H43NO2
- Molecular Weight: 401.63 g/mol
- Biological Significance: **DMHCA** is a potent and selective liver X receptor (LXR) agonist. It specifically activates the cholesterol efflux pathway mediated by LXR without concurrently stimulating triglyceride synthesis, and it also exhibits anti-inflammatory properties.[4]



Spectroscopic Data Summary

A comprehensive search of publicly accessible scientific databases and literature has revealed a lack of detailed, published NMR and mass spectrometry data for **DMHCA**. While certificates of analysis from commercial suppliers confirm the compound's identity via NMR, the raw spectral data (i.e., chemical shifts and coupling constants) are not provided.[5] Consequently, the following sections will detail the standard experimental protocols for acquiring such data for a compound of this nature.

Table 1: Hypothetical ¹H-NMR Data for **DMHCA**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available	-	-	-

Table 2: Hypothetical ¹³C-NMR Data for **DMHCA**

Chemical Shift (δ) ppm	Assignment
Data not available	-

Table 3: Mass Spectrometry Data for **DMHCA**

m/z	Ion Type
Data not available	-

Experimental Protocols

The following are generalized experimental protocols for the NMR and mass spectrometry analysis of a steroidal compound like **DMHCA**.

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the carbon-hydrogen framework of the molecule.



Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **DMHCA** in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆). Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹H-NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
 - Reference the spectrum to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
- ¹³C-NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance of ¹³C.
- 2D NMR (Optional but Recommended): To aid in structural assignment, 2D NMR
 experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single
 Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) can be
 performed.

3.2. Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology:

 Sample Preparation: Prepare a dilute solution of DMHCA in a suitable volatile solvent (e.g., methanol, acetonitrile).

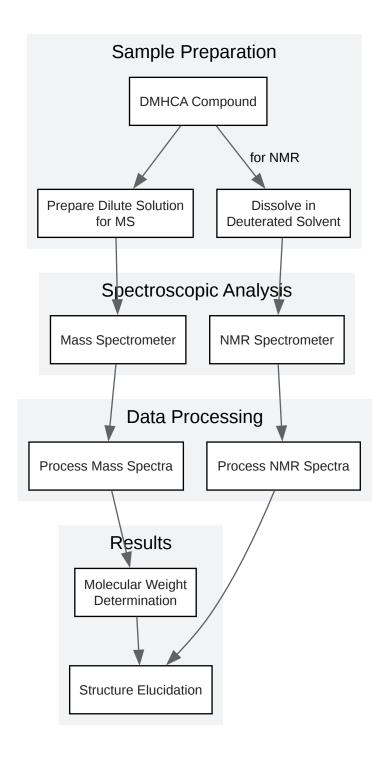


- Instrumentation: Use a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument.
- Ionization: Electrospray ionization (ESI) is a common and suitable method for this type of compound.
- Data Acquisition:
 - Acquire a full scan mass spectrum in positive ion mode to observe the protonated molecule [M+H]+.
 - Perform tandem mass spectrometry (MS/MS) on the parent ion to induce fragmentation and obtain structural information.

Workflow and Signaling Pathway Visualization

4.1. General Experimental Workflow for Spectroscopic Analysis



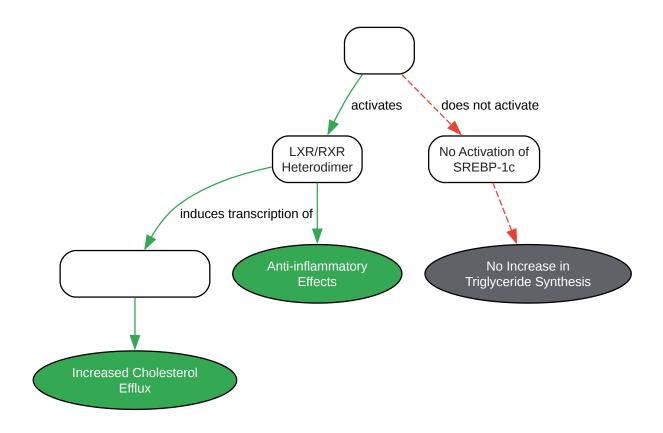


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Caption: Workflow for Spectroscopic Analysis of DMHCA.

4.2. LXR Signaling Pathway Activation by **DMHCA**





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Caption: LXR Signaling Pathway Activation by **DMHCA**.

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